

handling and safety precautions for N-Methyl-1,3-propanediamine

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Compound of Interest

Compound Name: *N-Methyl-1,3-propanediamine*

Cat. No.: B050750

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Technical Support Center: N-Methyl-1,3-propanediamine

This guide provides essential safety information, handling procedures, and emergency protocols for researchers, scientists, and drug development professionals working with **N-Methyl-1,3-propanediamine** (CAS 6291-84-5).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **N-Methyl-1,3-propanediamine**? A1: **N-Methyl-1,3-propanediamine** is a flammable and corrosive liquid and vapor.^{[1][2]} Key hazards include:

- **Flammability:** It is a flammable liquid with a flash point that requires precautions against ignition sources.^{[3][4]}
- **Corrosivity:** It causes severe skin burns and serious eye damage.^{[3][5][6]}
- **Toxicity:** It is harmful if swallowed, harmful in contact with skin, and may be harmful or fatal if inhaled.^{[3][5][6][7]}
- **Irritation:** It may cause irritation to the respiratory system.^{[8][9]}

Q2: What personal protective equipment (PPE) is required when handling this chemical? A2: A comprehensive PPE setup is mandatory. This includes:

- **Eye and Face Protection:** Wear tightly fitting safety goggles and a face shield (minimum 8-inch).^[3] Splash-proof safety goggles are a minimum requirement.^{[5][8]}
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent any skin exposure.^{[10][11]} It is recommended to use two different types of gloves for the best protection.^[8] Fire/flame resistant and impervious clothing is also advised.^[12]
- **Respiratory Protection:** Use a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge, especially when handling the neat chemical.^{[5][8]} If exposure limits are exceeded or irritation occurs, a full-face respirator should be used.^{[10][12]} All work should be conducted in a well-ventilated area, preferably a chemical fume hood.^{[10][11]}

Q3: What are the proper storage conditions for **N-Methyl-1,3-propanediamine**? A3: Store the chemical in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.^{[3][6][10][13]} Containers should be kept tightly closed and stored locked up.^{[3][6][10]} Some sources recommend refrigeration at 2-8°C.^{[1][2][5]} It should be stored in a designated flammables area.^{[10][11]}

Q4: What materials are incompatible with **N-Methyl-1,3-propanediamine**? A4: Avoid contact with acids, strong oxidizing agents, acid chlorides, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, and anhydrides.^{[1][2][8][10]} It may generate flammable hydrogen gas in combination with strong reducing agents like hydrides.^{[1][2][13]}

Troubleshooting and Experimental Guides

This section addresses specific issues that may arise during experiments.

Scenario 1: Accidental Skin or Hair Contact

Question: What is the immediate first aid protocol for skin exposure?

Answer:

- Immediately remove all contaminated clothing and shoes while moving to the nearest emergency shower.[3][5][10]
- Rinse the affected skin area with copious amounts of water for at least 15 minutes.[3][5][9]
- Wash the skin with soap and plenty of water.[3][10]
- Seek immediate medical attention without delay.[3][9][10]
- Contaminated clothing must be washed thoroughly before reuse.[10][13]

Scenario 2: Accidental Eye Contact

Question: What should I do if the chemical splashes into my eyes?

Answer:

- Immediately flush the eyes with plenty of water for at least 15 to 30 minutes at an emergency eyewash station, also washing under the eyelids.[5][10]
- If present, remove contact lenses, if it is easy to do so, and continue rinsing.[3][5][10]
- Do not put any ointments, oils, or medication in the eyes without specific instructions from a physician.[5]
- Call a poison control center or doctor for immediate medical attention, even if no symptoms like redness or irritation develop.[3][5][10]

Scenario 3: Accidental Inhalation

Question: What actions should be taken if I inhale vapors?

Answer:

- Immediately move from the exposure area to fresh air.[3][10][12]
- If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration.[3][10] Be aware that providing mouth-to-mouth resuscitation may be hazardous to the person

giving aid.[9]

- Seek immediate medical attention.[3][10]

Scenario 4: Accidental Ingestion

Question: What is the procedure if the chemical is accidentally swallowed?

Answer:

- Do NOT induce vomiting.[3][9][10]
- Rinse the mouth thoroughly with water.[3][12]
- Never give anything by mouth to an unconscious person.[3][9]
- Call a physician or poison control center immediately.[3][9][10]

Scenario 5: Handling a Chemical Spill

Question: How do I safely clean up a small spill of **N-Methyl-1,3-propanediamine** in the lab?

Answer: This protocol is for minor spills that do not pose an immediate threat. For major spills, evacuate the area and contact emergency services.[14]

- Alert & Secure: Notify others in the area.[15] Remove all sources of ignition (e.g., turn off hot plates, extinguish open flames).[3][10]
- Personal Protection: Put on the appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.[14][15]
- Containment: Prevent the spill from spreading or entering drains by creating a dike with absorbent material.[15]
- Absorption: For flammable liquids, use an absorbent material like activated carbon or specialized absorbent pads.[16][17] Slowly add the absorbent material to the spill, starting from the edges and working inward until all liquid is absorbed.[15][17] Use only non-sparking tools for cleanup.[10][13]

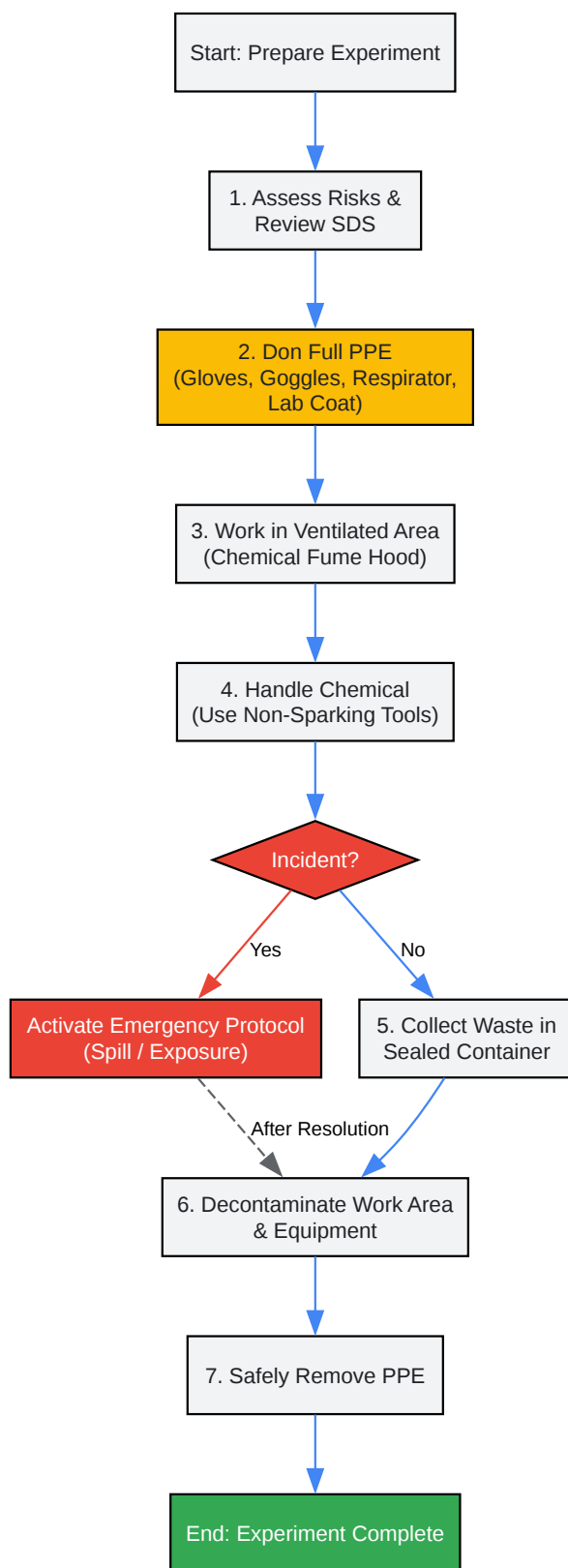
- Collection: Carefully scoop the absorbed material into a suitable, leak-proof, and clearly labeled container for hazardous waste disposal.[5][8][17]
- Decontamination: Wash the spill surface with a soap and water solution.[5][8] If the chemical is highly toxic, collect the rinse water for proper disposal.[15]
- Disposal: Dispose of all contaminated materials (including gloves and pads) as hazardous waste according to institutional and local regulations.[10][14]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₄ H ₁₂ N ₂ [4][5][10]
Molecular Weight	88.15 g/mol [4][5][10]
Appearance	Colorless to light yellow or dark amber liquid[1] [2][5][18]
Boiling Point	139 - 141 °C (at 760 mmHg)[1][4][10]
Melting Point	-72 °C / -97.6 °F[10]
Flash Point	35 °C / 95 °F[10]
Autoignition Temp.	305 °C / 581 °F[10]
Density	0.840 - 0.844 g/mL (at 20-25°C)[1][4][10]
Vapor Pressure	5.3 mbar (at 20°C)[10]
Water Solubility	Soluble / Miscible[2][5]
pH	13.5 (100 g/L aqueous solution)[2][10]

Experimental Workflow Visualization

The following diagram outlines the logical workflow for the safe handling of **N-Methyl-1,3-propanediamine** during a typical laboratory procedure.



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